protocol for dissolving (S,S,S)-AHPC hydrochloride for experiments

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Compound of Interest	
Compound Name:	*(S,S,S)-AHPC hydrochloride*
CAS No.:	*2115897-23-7*
Cat. No.:	*B3067990*

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Application Notes and Protocols for (S,S,S)-AHPC Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S,S,S)-AHPC hydrochloride is a crucial negative control for its active epimer, (S,R,S)-AHPC, which is a von Hippel-Lindau (VHL) E3 ubiquitin ligase ligand used in the development of Proteolysis Targeting Chimeras (PROTACs). Accurate and reproducible experimental results rely on the correct preparation of **(S,S,S)-AHPC hydrochloride** solutions. These application notes provide detailed protocols for the dissolution, preparation of stock solutions, and subsequent dilution to working concentrations for various in vitro and in vivo experimental settings.

Properties of (S,S,S)-AHPC Hydrochloride

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(S,S,S)-AHPC hydrochloride is a white to yellow solid. It is essential to understand its physical and chemical properties for proper handling and solution preparation.

Property	Value	Reference
Molecular Formula	$C_{22}H_{31}ClN_4O_3S$	[1][2]
Molecular Weight	467.02 g/mol	[1][2]
CAS Number	2115897-23-7	[1]
Appearance	White to yellow solid	[1]
Storage (Solid)	-20°C, stored under nitrogen, away from moisture.	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (stored under nitrogen, away from moisture).	[1]

Solubility Data

(S,S,S)-AHPC hydrochloride exhibits good solubility in common laboratory solvents. The use of fresh, anhydrous dimethyl sulfoxide (DMSO) is recommended as it is hygroscopic and absorbed moisture can impact solubility.[3] For aqueous solutions, sonication may be required to aid dissolution.

Solvent	Solubility	Notes
DMSO	≥ 62.5 mg/mL (≥ 133.83 mM)	May require sonication. Use of newly opened DMSO is recommended.
Water	≥ 100 mg/mL (≥ 214.12 mM)	May require sonication.
Ethanol	Soluble	-

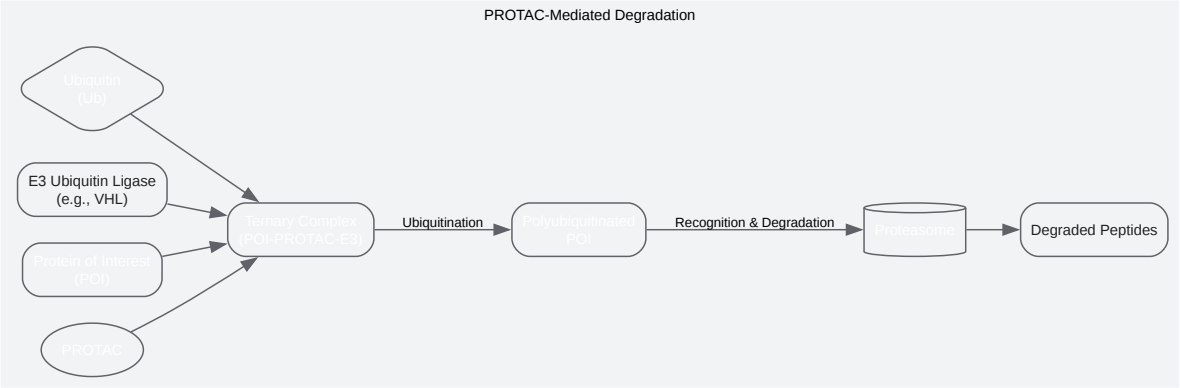
Note: Solubility can be batch-dependent. It is always recommended to perform a small-scale solubility test.

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Signaling Pathway Context: The Ubiquitin-Proteasome System

(S,S,S)-AHPC is used in the context of PROTACs, which co-opt the cell's natural protein degradation machinery. As a negative control, it is not expected to recruit the VHL E3 ligase effectively. The diagram below illustrates the general mechanism of PROTACs.

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Caption: General mechanism of PROTAC-mediated protein degradation.

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Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

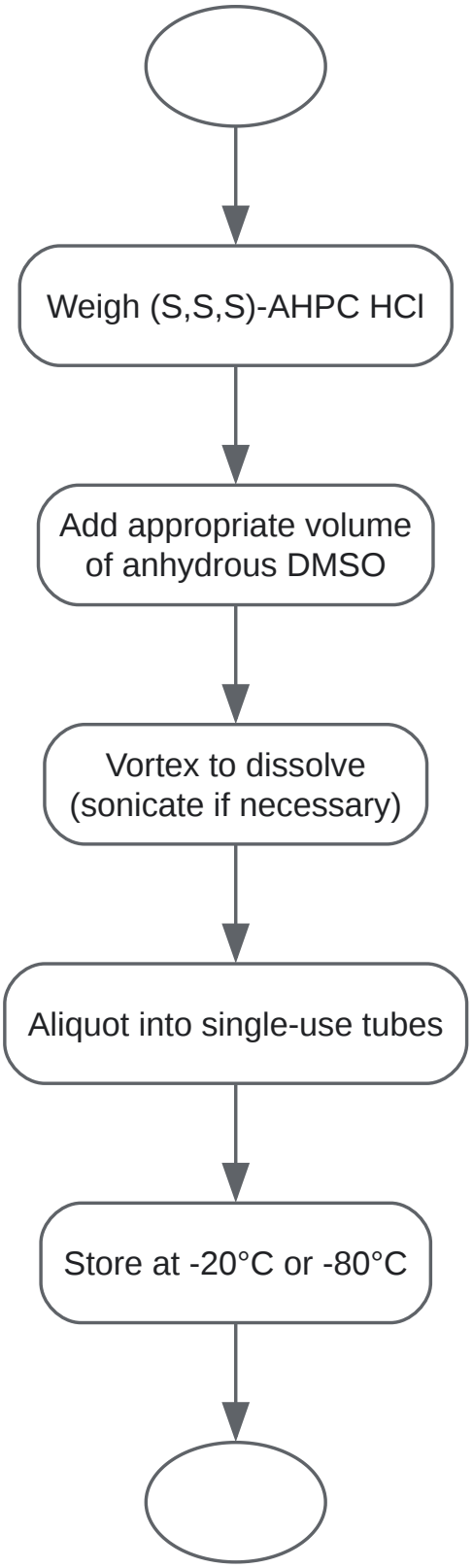
This protocol describes the preparation of a high-concentration stock solution of **(S,S,S)-AHPC hydrochloride** in DMSO, which is a common starting point for most in vitro experiments.

Materials:

- **(S,S,S)-AHPC hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Workflow for Stock Solution Preparation:

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Caption: Workflow for preparing a DMSO stock solution.

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Procedure:

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **(S,S,S)-AHPC hydrochloride** using its molecular weight (467.02 g/mol).
  - For 1 mL of a 10 mM solution, weigh out 4.67 mg of **(S,S,S)-AHPC hydrochloride**.
- Weighing: Carefully weigh the calculated amount of the compound and place it in a sterile vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, briefly sonicate the vial in a water bath to aid dissolution. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Keep the vials protected from light.

Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the DMSO stock solution is typically diluted in cell culture medium. It is crucial to ensure the final concentration of DMSO is not toxic to the cells (generally <0.5%).

Procedure:

- Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in DMSO if a wide range of concentrations is needed.
- Dilute the DMSO stock or the serially diluted solutions into the final cell culture medium to achieve the desired working concentrations.

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  - Example: To prepare a 10 µM working solution in 1 mL of media, add 1 µL of the 10 mM DMSO stock solution. The final DMSO concentration will be 0.1%.

- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Preparation of Formulations for In Vivo Experiments

For animal studies, **(S,S,S)-AHPC hydrochloride** can be formulated in various vehicles to ensure solubility and bioavailability. Below are examples of common formulations. It is recommended to prepare these solutions fresh for each use.

Formulation 1: PEG300/Tween-80/Saline

This formulation can be used for oral and intraperitoneal injections.

Composition:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Procedure:

- Prepare a concentrated stock solution of **(S,S,S)-AHPC hydrochloride** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is homogeneous.
- Add saline to reach the final volume and mix well.

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- This protocol can yield a clear solution with a solubility of ≥ 2.08 mg/mL.[1]

Formulation 2: SBE-β-CD in Saline

This formulation can also be used for injections.

Composition:

- 10% DMSO
- 90% (20% SBE-β-CD in Saline)

Procedure:

- Prepare a concentrated stock solution of **(S,S,S)-AHPC hydrochloride** in DMSO (e.g., 25 mg/mL).
- Prepare a 20% (w/v) solution of SBE-β-CD in saline.
- Add the required volume of the DMSO stock solution to the SBE-β-CD solution.
- Mix thoroughly. Sonication may be required to obtain a clear solution.
  - This can achieve a solubility of ≥ 2.5 mg/mL.[1]

Formulation 3: Corn Oil

This is a common vehicle for oral administration.

Composition:

- 10% DMSO
- 90% Corn Oil

Procedure:

- Prepare a concentrated stock solution of **(S,S,S)-AHPC hydrochloride** in DMSO (e.g., 20.8 mg/mL).

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- Add the required volume of the DMSO stock solution to the corn oil.
- Mix thoroughly until a clear solution is obtained.
  - This formulation can achieve a solubility of ≥ 2.08 mg/mL.[1]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **(S,S,S)-AHPC hydrochloride** and DMSO.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

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